

Unveiling the Botanical Origins of Pandamarilactonine A and its Congeners: A Technical Guide

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Compound of Interest

Compound Name: Pandamarilactonine A

Cat. No.: B1156784

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This technical guide provides a comprehensive overview of the natural sources of **Pandamarilactonine A** and its structurally related alkaloids. Sourced primarily from the leaves and roots of various species of the *Pandanus* genus, these compounds have garnered significant interest within the scientific community for their diverse biological activities, including antimicrobial and anti-inflammatory properties. This document consolidates the current knowledge on their botanical origins, presents quantitative data on their isolation, details the experimental protocols for their extraction and characterization, and illustrates key processes through diagrams.

Botanical Distribution and Alkaloid Profile

The principal natural source of **Pandamarilactonine A** and its related alkaloids is *Pandanus amaryllifolius* Roxb., a plant widely used in Southeast Asia for its distinct aroma in culinary applications and for its traditional medicinal uses.[1][2] Phytochemical investigations have revealed a rich diversity of alkaloids within this and other *Pandanus* species, such as *Pandanus tectorius*. These alkaloids can be broadly categorized based on their skeletal structures, which often feature a γ -alkylidene- α,β -unsaturated- γ -lactone or γ -lactam system.[1]

The alkaloid composition can vary depending on the geographical location of the plant material, with studies reporting on samples collected from Vietnam, Indonesia, and the Philippines.[3][4]

[5] Both the leaves and roots of *P. amaryllifolius* have been found to be sources of these compounds, with some alkaloids being unique to a specific plant part.[4][5]

Quantitative Data on Alkaloid Isolation

The yield of total alkaloid mixtures and individual compounds from *Pandanus* species can vary. The following tables summarize the available quantitative data from the cited literature.

Table 1: Total Alkaloid Yield from *Pandanus* Species

Plant Species	Plant Part	Yield of Total Alkaloid Mixture (%)	Reference
<i>Pandanus amaryllifolius</i>	Leaves	Not explicitly quantified in most studies, but a crude alkaloidal extract is the starting point for isolation.	[6]
<i>Pandanus tectorius</i>	Not specified	0.02	[3]

Table 2: Isolated Alkaloids from *Pandanus* Species

Alkaloid Name	Plant Source	Plant Part	Reference
Pandamarilactonine A	Pandanus amaryllifolius	Leaves	[2] [7]
Pandamarilactonine B	Pandanus amaryllifolius, Pandanus tectorius	Leaves	[2] [3]
Pandamarilactonine C	Pandanus amaryllifolius	Leaves	[8]
Pandamarilactonine D	Pandanus amaryllifolius	Leaves	[8]
5(E)-pandamarilactonine-32	Pandanus amaryllifolius	Aerial Parts	[1]
Pandamarilactonine G	Pandanus tectorius	Not specified	[3]
Pandamarilactonine H	Pandanus amaryllifolius	Roots	[5]
N-acetyl norpandamarilactonine A	Pandanus amaryllifolius, Pandanus tectorius	Aerial Parts	[1] [3]
N-acetyl norpandamarilactonine B	Pandanus amaryllifolius	Aerial Parts	[1]
Pandalizine A	Pandanus amaryllifolius	Aerial Parts	[1]
Pandalizine B	Pandanus amaryllifolius	Aerial Parts	[1]
Pandanmenyamine	Pandanus amaryllifolius	Aerial Parts	[1]
Pandamarilactone-1	Pandanus amaryllifolius	Leaves	[2]

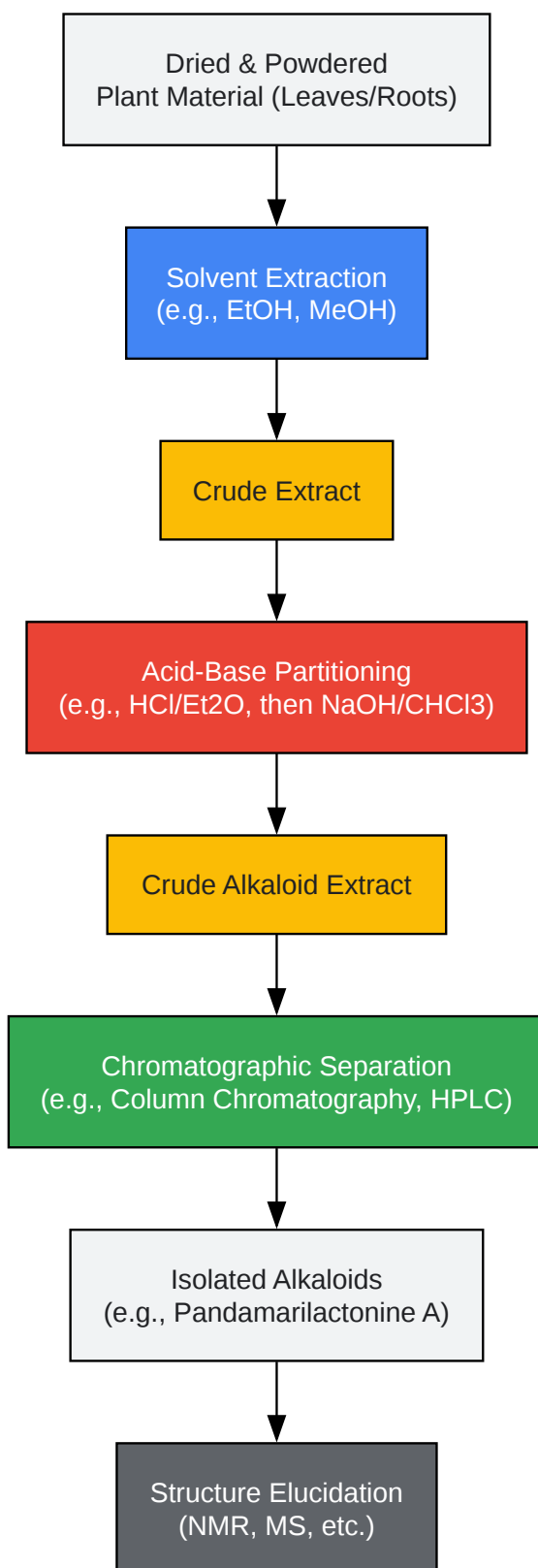
Pandamarilactone-32	Pandanus amaryllifolius	Leaves	[2]
Pandamarilactone 2	Pandanus amaryllifolius	Aerial Parts	[1]
Pandamarilactone 3	Pandanus amaryllifolius	Aerial Parts	[1]
Pandalactonine	Pandanus amaryllifolius	Aerial Parts	[1]
6E-pandanamine	Pandanus amaryllifolius	Leaves	[4]
Dubiusamine A	Pandanus tectorius	Not specified	[3]

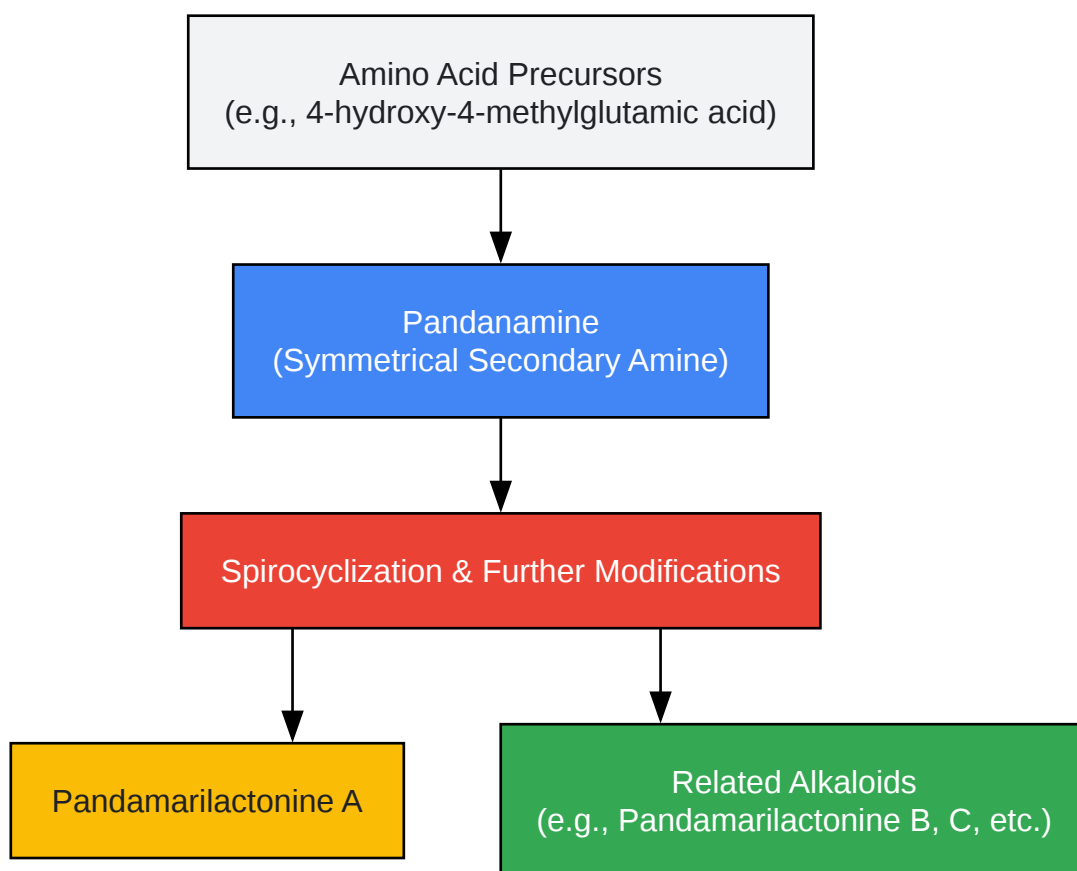
Experimental Protocols

The isolation and characterization of **Pandamarilactonine A** and related alkaloids involve a series of well-established phytochemical techniques. The following sections detail the typical methodologies cited in the literature.

General Extraction and Isolation Workflow

A common approach for the extraction of these alkaloids involves an initial solvent extraction of the dried and powdered plant material, followed by an acid-base partitioning to separate the alkaloids from other secondary metabolites. Further purification is achieved through various chromatographic techniques.





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